

Application Note: Standard Operating Procedure for Handling 5-Methoxy-2,4-dimethylaniline

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Compound of Interest

Compound Name: 5-Methoxy-2,4-dimethylaniline

CAS No.: 380844-06-4

Cat. No.: B2480667

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Abstract & Scope

This technical guide defines the operational standards for handling **5-Methoxy-2,4-dimethylaniline** (CAS: 380844-06-4), a specialized electron-rich aniline derivative used as a scaffold in the synthesis of heterocyclic pharmaceuticals and advanced azo dyes.^{[1][2]} Due to the synergistic electron-donating effects of the methoxy and methyl groups, this compound exhibits heightened susceptibility to oxidative degradation and electrophilic attack compared to unsubstituted aniline.^[1] This protocol addresses the specific challenges of methemoglobinemia toxicity risks, oxidative instability, and trace metal scavenging during synthesis.^[1]

Chemical Identity & Properties

- IUPAC Name: **5-Methoxy-2,4-dimethylaniline**^{[1][2][3]}
- CAS Number: 380844-06-4^{[1][2]}
- Molecular Formula: C

H

NO[1][2][3]

- Molecular Weight: 151.21 g/mol [1][2]
- Appearance: Typically a viscous amber liquid or low-melting solid (isomer-dependent).[1][2]
Darkens rapidly to brown/black upon air exposure.[1][2]
- Solubility: Soluble in DCM, EtOAc, MeOH, DMSO; Insoluble in water.[1]

Safety Assessment: The "Silent" Hazard

Critical Warning: Like many xylydine derivatives, **5-Methoxy-2,4-dimethylaniline** is a potent methemoglobinemia inducer.[1][2] Unlike standard corrosives, skin absorption does not cause immediate pain but leads to systemic cyanosis (oxygen deprivation) hours later.[1][2]

Personal Protective Equipment (PPE) Matrix

Zone	PPE Requirement	Rationale
Respiratory	N95 (Solids) or ABEK1 Filter (Liquids/Solutions)	Prevents inhalation of aerosols/vapors which are rapidly absorbed.[1][2]
Dermal	Double Gloving: Nitrile (Inner) + Laminate/Butyl (Outer)	Standard nitrile is permeable to aromatic amines over time. [1][2]
Ocular	Chemical Splash Goggles	Prevent mucosal absorption via tear ducts.[1][2]
Body	Tyvek® Lab Coat or Apron	Prevents contamination of street clothes; anilines bind to cotton.[1][2]

Material Management: Stability & Storage

The electron-rich nature of the 5-methoxy-2,4-dimethyl system makes the amino group highly nucleophilic and the ring prone to oxidation (formation of quinoid impurities).[1][2]

Storage Protocol[1][2][4][5]

- Atmosphere: Store strictly under Argon or Nitrogen.[1][2]
- Temperature: Refrigerate at 2–8°C.
- Container: Amber glass with a Teflon-lined cap.[1][2] Never store in clear glass.
- Stabilization (Recommended): If the free base is not required immediately, convert to the Hydrochloride (HCl) salt for long-term stability.[1][2] The salt form is resistant to oxidation.[1][2]

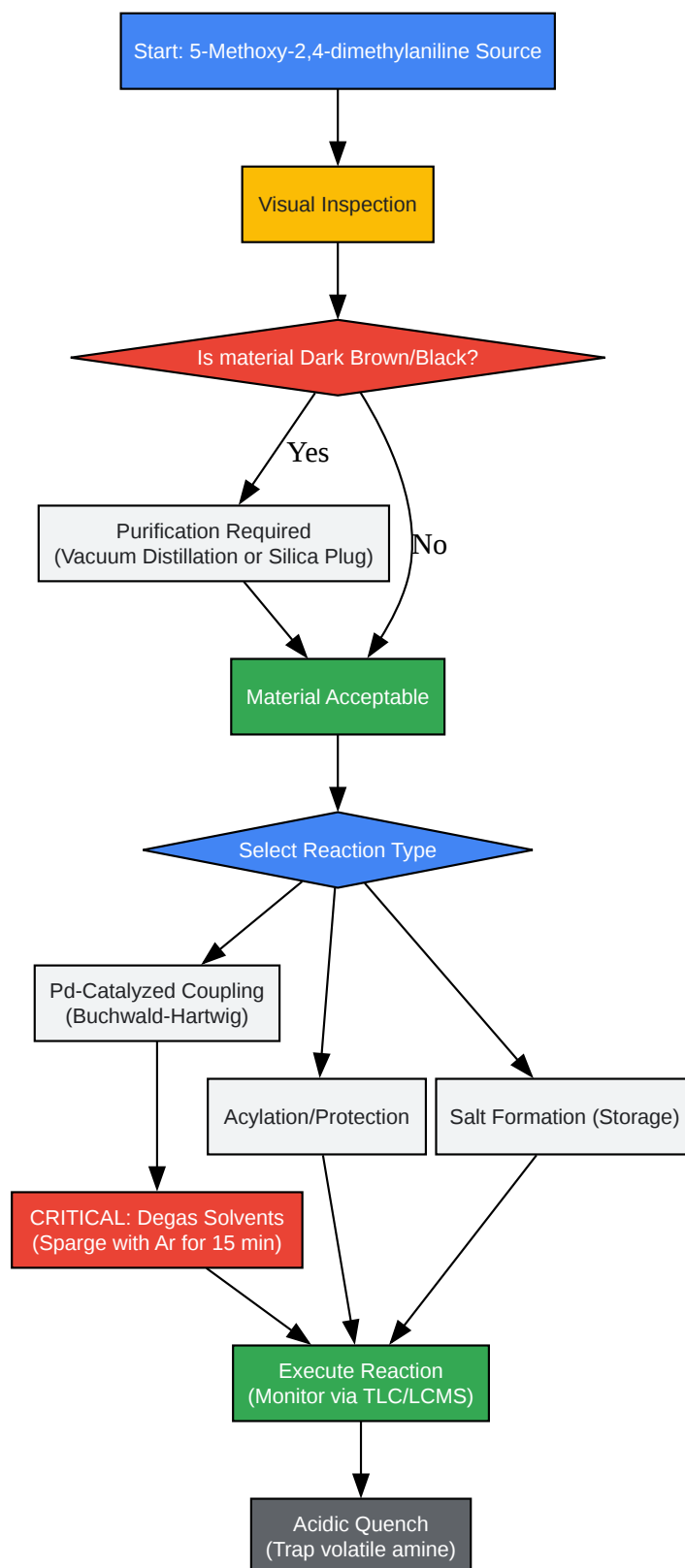
Visual Quality Check

- Colorless/Pale Yellow: High Purity (>98%).[1][2] Safe to use.
- Amber/Brown: Mild Oxidation (~95%).[1][2] Purify via filtration through a silica plug.[1][2]
- Black/Tar: Severe Decomposition.[1][2] Distillation or recrystallization required.[1][2]

Operational Protocol: Synthesis & Handling

Workflow Visualization

The following diagram outlines the decision logic for handling the material based on its physical state and intended application.



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Caption: Decision tree for quality assessment and reaction setup, emphasizing the critical degassing step for transition-metal catalysis.

Protocol A: Preparation of Stable HCl Salt (Storage)

Use this method to stabilize the material if you receive a bulk shipment.^{[1][2]}

- Dissolution: Dissolve 10 mmol of **5-Methoxy-2,4-dimethylaniline** in 20 mL of anhydrous Diethyl Ether or 1,4-Dioxane.
- Acidification: Cool to 0°C. Dropwise add 4M HCl in Dioxane (1.1 equivalents) under nitrogen.
- Precipitation: A white to off-white solid will precipitate immediately.^{[1][2]}
- Isolation: Filter rapidly under a blanket of nitrogen (Schlenk filtration preferred) to avoid moisture absorption.^{[1][2]}
- Drying: Dry under high vacuum for 4 hours. Store at room temperature.

Protocol B: Buchwald-Hartwig Coupling Setup

This aniline is electron-rich, making it an excellent nucleophile, but it can poison catalysts if oxidized.^{[1][2]}

- Reagents:
 - Aryl Halide (1.0 equiv)^{[1][2]}
 - **5-Methoxy-2,4-dimethylaniline** (1.2 equiv)^{[1][2]}
 - Pd(OAc)
/ BINAP (Catalytic load)
 - NaOtBu (1.5 equiv)^{[1][2]}
 - Toluene (Anhydrous)^{[1][2]}
- Degassing (Crucial):

- The methoxy group increases the aniline's susceptibility to oxidation by dissolved oxygen, which can generate radical species that deactivate the Pd-catalyst.[1]
- Step: Sparge Toluene with Argon for 20 minutes before adding the aniline.
- Addition Order:
 - Add Base and Ligand/Catalyst first.[1][2]
 - Add Aryl Halide.
 - Add Aniline last as a solution in degassed toluene.[1][2]
- Temperature: Heat to 80–100°C. Monitor consumption of the aniline by TLC (Stain: p-Anisaldehyde; Anilines turn bright yellow/orange).

Analytical Verification

Since commercial samples often contain isomers (e.g., 2,5-dimethyl-4-methoxyaniline), verification is mandatory.[1][2]

- ¹H NMR (DMSO-d₆): Look for the characteristic methoxy singlet (~3.7 ppm) and two distinct methyl singlets (~2.1–2.3 ppm).[1][2] The aromatic region should show two singlets (para-relationship) if the structure is 2,4-dimethyl-5-methoxy (1,2,4,5-substitution pattern).[1][2]
- HPLC Purity:
 - Column: C18 Reverse Phase.[1][2]
 - Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile Gradient.[1][2]
 - Detection: 254 nm (UV).[1][2] Note: Oxidized impurities often absorb strongly at higher wavelengths (yellow/brown).[1][2]

Waste Disposal & Decontamination

Never dispose of this compound down the drain.[1][2] It is toxic to aquatic life and persists in the environment.[1][4][5]

- Liquid Waste: Collect in a dedicated "Halogen-Free Organic" waste container. Label clearly as "Toxic: Aromatic Amine".[1][2]
- Glassware Decontamination:
 - Rinse glassware with Acetone.[1][2]
 - Soak in a 10% HCl bath (protonates the amine, making it water-soluble for easier cleaning).[1][2]
 - Wash with detergent and water.[1][2]
- Spill Cleanup:
 - Do not wipe with paper towels (increases surface area for evaporation).[1][2]
 - Cover with vermiculite or sand.[1][2]
 - Scoop into a sealable jar.
 - Clean surface with a dilute bleach solution to oxidize trace residues (color will change, indicating reaction).[1][2]

References

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